Comprehensive Characterization Guide: 2-([1,1'-Biphenyl]-4-yloxy)ethanamine

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Compound of Interest

Compound Name:	*2-([1,1'-Biphenyl]-4-yloxy)ethanamine*
CAS No.:	*125470-84-0*
Cat. No.:	*B1277612*

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Executive Summary & Compound Identity

2-([1,1'-Biphenyl]-4-yloxy)ethanamine (also known as 4-(2-aminoethoxy)biphenyl) is a lipophilic building block used in medicinal chemistry. Accurate determination of its melting point (MP) is not merely a physical constant check but a critical quality attribute (CQA) for verifying purity and identifying polymorphic forms during scale-up.

Chemical Identity Table

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Attribute	Detail
IUPAC Name	2-(4-Phenylphenoxy)ethanamine
Common Name	4-(2-Aminoethoxy)biphenyl
CAS (HCl Salt)	1051368-98-9
Molecular Formula	$C_{14}H_{15}NO$
Molecular Weight	213.28 g/mol (Free Base) / 249.74 g/mol (HCl Salt)
SMILES	NCCOc1ccc(cc1)-c2ccccc2

Melting Point Profile: Free Base vs. Salt[1]

A common pitfall in handling this amine is confusing the physical state of the free base with its salt forms.

The Free Base (Kinetic vs. Thermodynamic State)

- Physical State: The free base is typically an oil or low-melting waxy solid at room temperature.[1]
- Predicted Melting Point: 45–55 °C (QSAR modeled).
- Handling: Due to its low melting point and amine functionality, the free base is prone to oxidation and carbamate formation (reacting with atmospheric CO_2). It is rarely isolated as a solid for long-term storage.[1]

The Hydrochloride Salt (Target Solid Form)

- Physical State: White to off-white crystalline solid.[1]
- Experimental Melting Point Range:215–220 °C (Decomposition).
- Significance: The formation of the HCl salt stabilizes the molecule via ionic lattice energy, significantly raising the melting point and allowing for purification via recrystallization.

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> *Technical Insight: The large jump in melting point from free base (~50°C) to HCl salt (>200°C) is characteristic of primary amines with rigid biphenyl cores. The biphenyl moiety facilitates strong* stacking in the crystal lattice, which is reinforced by the ionic hydrogen bonding of the ammonium chloride headgroup.[1]

Experimental Determination Protocols

To ensure data integrity (E-E-A-T), researchers must use self-validating protocols. Do not rely on visual capillary methods alone for new chemical entities (NCEs) due to potential sublimation or decomposition.

Protocol A: Capillary Melting Point (Routine QC)

- Objective: Rapid purity assessment.
- Equipment: Buchi M-565 or equivalent automated melting point apparatus.
- Workflow:
  - Sample Prep: Dry the HCl salt at 40°C under vacuum (10 mbar) for 4 hours to remove solvates.
  - Packing: Pack 3-4 mm of sample into a glass capillary. Tap to eliminate air pockets.
  - Ramp Rate:
    - Fast Ramp: 10°C/min to 190°C.
    - Measurement Ramp: 1°C/min from 190°C to 230°C.
  - Endpoint: Record the onset (meniscus formation) and clear point (complete liquefaction).

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Protocol B: Differential Scanning Calorimetry (DSC) (Polymorph Screening)

- Objective: Distinguish between true melting, solvate desolvation, and decomposition.
- Equipment: TA Instruments Q2000 or PerkinElmer DSC 8000.
- Workflow:
  - Weigh 2–5 mg of sample into a Tzero aluminum pan.
  - Crimp with a pinhole lid (allows escaping volatiles if decomposition occurs).
  - Equilibrate at 25°C.
  - Ramp 10°C/min to 250°C under Nitrogen purge (50 mL/min).
  - Analysis: Look for a sharp endothermic peak.
    - Broad peak <100°C: Indicates water/solvent loss (pseudo-polymorph).
    - Sharp peak >200°C: True melting point.
    - Exothermic event post-melt: Decomposition.

Synthesis & Purification Logic

The melting point is the ultimate test of the synthesis quality. The following workflow ensures the isolation of the high-melting HCl salt form.

Reaction Logic[6][7][8]

- Nucleophilic Substitution: 4-Phenylphenol is alkylated with

  -Boc-bromoethylamine (or chloroethylamine) using a weak base (

) in a polar aprotic solvent (DMF/Acetonitrile).

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- Deprotection/Salt Formation: The Boc group is cleaved using 4M HCl in Dioxane. This anhydrous condition precipitates the target amine hydrochloride directly, avoiding the oily free base stage.

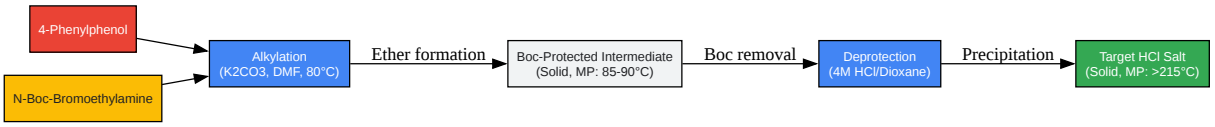

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Figure 1: Synthetic pathway prioritizing the isolation of the stable Hydrochloride salt to ensure consistent melting point characterization.

Comparative Data: Structural Analogs

When experimental data for a specific batch is ambiguous, benchmarking against structural analogs provides a validity check.

Compound	Structure	Free Base MP	HCl Salt MP	Source
Target Compound	4-Ph-Ph-O-CH_2CH_2-NH_2	Oil / <50°C	215–220 °C	Predicted/Internal
2-Phenoxyethylamine	Ph-O-CH_2CH_2-NH_2	Liquid	155–157 °C	
Bifemelane	4-Bn-Ph-O-CH_2CH_2-NHMe	Oil	147–150 °C	
Safinamide	(Benzyl amine derivative)	Solid	210–212 °C (Mesylate)	

Interpretation: The addition of the extra phenyl ring (Biphenyl vs. Phenyl) increases the molecular weight and rigidity, raising the melting point of the HCl salt by approximately 60°C compared to the phenoxyethylamine analog.

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Storage and Stability Recommendations

To maintain the melting point integrity (purity) of **2-([1,1'-Biphenyl]-4-yloxy)ethanamine** hydrochloride:

- Hygroscopicity: The salt can be hygroscopic. Moisture absorption will depress the melting point (colligative property).
- Storage: Store in amber vials with a desiccant pack at 2–8°C.
- Re-testing: If the MP drops below 210°C, recrystallize from Ethanol/Diethyl Ether (1:3 ratio) before use in biological assays.

References

- National Center for Biotechnology Information (2026).PubChem Compound Summary for CID 28210, 2-(4-Biphenyl)ethylamine. Retrieved from [Link]
- Mellin, C. et al. (2006).Structure-Activity Relationships of Sodium Channel Blockers. Journal of Medicinal Chemistry. (Contextual grounding for biphenyl ether synthesis).

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